

Technical Guide to 2-Thiophenemethanol: Safety and Handling

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Compound of Interest

Compound Name: 2-Thiophenemethanol

Cat. No.: B153580

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **2-Thiophenemethanol** (CAS No. 636-72-6). The information is intended to guide laboratory personnel in the safe use of this compound, minimizing exposure risks and ensuring appropriate response in case of an incident.

Hazard Identification and Classification

2-Thiophenemethanol is classified as a hazardous chemical.^[1] It is harmful if swallowed, in contact with skin, or if inhaled.^{[1][2][3]} It is also known to cause skin and serious eye irritation, and may cause respiratory irritation.^[1]

GHS Hazard Classification:

| Hazard Class | Category |
|--|---------------------------------|
| Acute Toxicity, Oral | Category 4 |
| Acute Toxicity, Dermal | Category 4 |
| Acute Toxicity, Inhalation | Category 4 |
| Skin Corrosion/Irritation | Category 2 |
| Serious Eye Damage/Eye Irritation | Category 2 |
| Specific target organ toxicity (single exposure) | Category 3 (Respiratory system) |

Source:

Hazard Statements:

- H302: Harmful if swallowed
- H312: Harmful in contact with skin
- H332: Harmful if inhaled
- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Thiophenemethanol** is provided below.

| Property | Value |
|-------------------|----------------------------------|
| Molecular Formula | C5H6OS |
| Molecular Weight | 114.17 g/mol |
| Appearance | Clear light yellow liquid |
| Boiling Point | 206 - 207 °C @ 761 mmHg |
| Flash Point | > 110 °C (> 230 °F) - closed cup |
| Density | 1.205 g/mL at 25 °C |
| Solubility | Soluble in water |
| Vapor Density | 3.94 |

Exposure Controls and Personal Protection

Proper engineering controls and personal protective equipment (PPE) are essential to minimize exposure to **2-Thiophenemethanol**.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.

Personal Protective Equipment (PPE):

| Protection Type | Specific PPE |
|--------------------------|---|
| Eye/Face Protection | Chemical safety goggles or glasses. A face shield may be required for splash hazards. |
| Hand Protection | Protective gloves (e.g., nitrile rubber). |
| Skin and Body Protection | Wear suitable protective clothing, such as a lab coat. |
| Respiratory Protection | If ventilation is inadequate, use a NIOSH-approved respirator. |

Safe Handling and Storage

Handling:

- Avoid contact with skin and eyes.
- Do not breathe vapors or mist.
- Wash hands and any exposed skin thoroughly after handling.
- Do not eat, drink, or smoke when using this product.

Storage:

- Store in a well-ventilated place and keep the container tightly closed.
- Keep refrigerated.
- Store away from strong oxidizing agents.
- Conditions to avoid include direct sunlight and heat.

First Aid Measures

In the event of exposure, follow these first aid protocols:

| Exposure Route | First Aid Protocol |
|----------------|---|
| Inhalation | Remove the person to fresh air and keep them comfortable for breathing. If respiratory symptoms occur, call a poison center or doctor. |
| Skin Contact | Wash the skin with plenty of water. If skin irritation or a rash occurs, seek medical advice/attention. |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. |
| Ingestion | Rinse the mouth with water. If you feel unwell, seek medical advice. |

Firefighting and Accidental Release Measures

Firefighting:

- **Suitable Extinguishing Media:** Use dry chemical powder, alcohol-resistant foam, or carbon dioxide (CO₂).
- **Unsuitable Extinguishing Media:** Do not use a heavy water stream.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus and full protective gear.
- **Hazardous Combustion Products:** Thermal decomposition can produce carbon monoxide (CO), carbon dioxide (CO₂), and sulfur oxides.

Accidental Release:

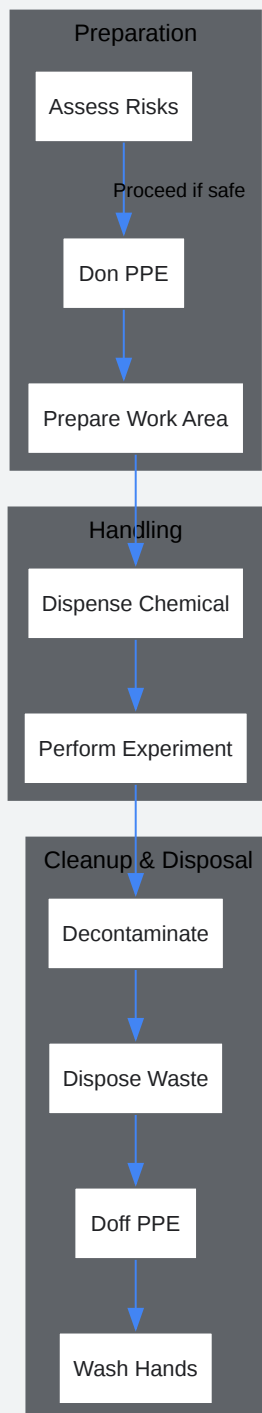
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment.

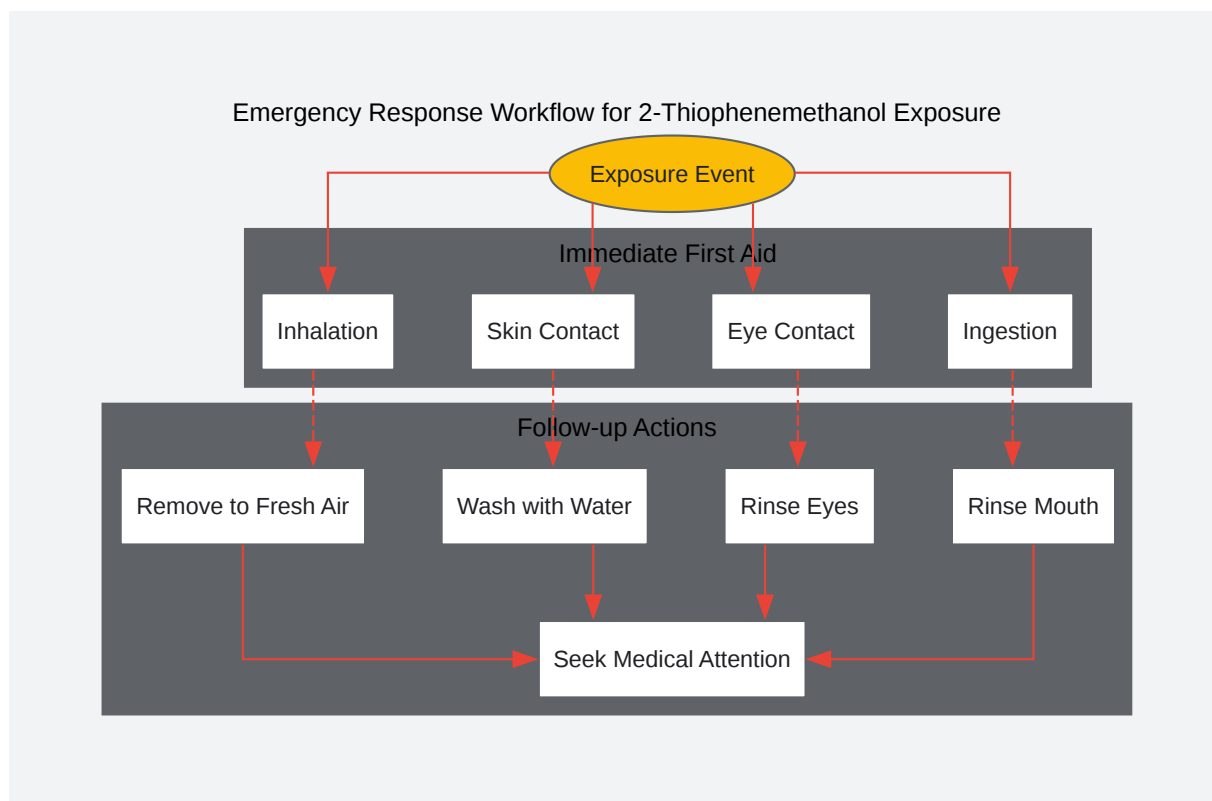
- Absorb the spill with an inert absorbent material.
- Collect the absorbed material and place it in a suitable, closed container for disposal.
- Avoid release to the environment.

Experimental Protocols and Workflows

The following diagrams illustrate the logical workflows for handling **2-Thiophenemethanol** safely.

General Handling Workflow for 2-Thiophenemethanol

[Click to download full resolution via product page](#)Caption: General Handling Workflow for **2-Thiophenemethanol**



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Caption: Emergency Response Workflow for Exposure

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